

Section 1: Core Chemical Identity and Strategic Importance

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Compound of Interest

Compound Name: 2,3-Dichloro-6-nitrobenzaldehyde

CAS No.: 75618-41-6

Cat. No.: B1310661

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2,3-Dichloro-6-nitrobenzaldehyde is a substituted aromatic aldehyde that serves as a valuable intermediate in synthetic organic chemistry. Its trifunctional nature—an aldehyde for nucleophilic additions, chloro-substituents for cross-coupling or nucleophilic aromatic substitution, and a nitro group for reduction to an amine or for its electron-withdrawing effects—makes it a versatile building block. For researchers in drug development, this compound is particularly relevant as a reactant in the synthesis of complex heterocyclic scaffolds, such as staurosporinone analogues, which are known to act as protein kinase C inhibitors[1]. Understanding its reactivity is key, but a mastery of its safety profile is a non-negotiable prerequisite to its use in any laboratory setting.

Chemical and Physical Properties

A precise understanding of a compound's physical properties is the foundation of its safe handling. These parameters dictate appropriate storage conditions, predict its physical state during an experiment, and inform emergency response procedures. The data for **2,3-Dichloro-6-nitrobenzaldehyde** is summarized below.

Property	Value	Source
CAS Number	75618-41-6	[2][3][4]
Molecular Formula	C ₇ H ₃ Cl ₂ NO ₃	[2][5][6]
Molecular Weight	220.01 g/mol	[2][6][7]
Appearance	Off-White to Pale Beige Solid	[7]
Melting Point	108 - 111 °F / 42 - 44 °C (literature value for a related isomer)	[8]
Boiling Point	307 °F / 153 °C at 31 hPa (literature value for a related isomer)	[8]
Purity	Typically ≥97%	[2]

Section 2: A Deep Dive into the Hazard Profile

The toxicological properties of many specialized research chemicals are not always thoroughly investigated[8][9]. Consequently, researchers may encounter safety data sheets from different suppliers with slight variations in their hazard classifications. For **2,3-Dichloro-6-nitrobenzaldehyde**, some sources indicate severe corrosive properties, while others classify it as an irritant and harmful if swallowed. This guide adopts the most conservative assessment, treating the compound with the highest level of precaution indicated by available data.

GHS Classification and Precautionary Measures

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazards. The primary and most severe classification identifies this compound as a significant corrosive threat and an environmental hazard.

GHS Classification	Code	Description
Signal Word	Danger	
Hazard Pictograms	Corrosion, Environment	
Hazard Statements	H314	Causes severe skin burns and eye damage.
H411	Toxic to aquatic life with long lasting effects.	
Precautionary Statements	P260	Do not breathe dusts or mists.
P280	Wear protective gloves/protective clothing/eye protection/face protection. [8] [10]	
P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.	
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [8]	
P310	Immediately call a POISON CENTER or doctor/physician.	
P273	Avoid release to the environment. [8]	

P501

Dispose of contents/container
to an approved waste disposal
plant.[8]

Note: Some sources may classify this compound under the "Warning" signal word with hazard statements H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation)[8]. Given the potential for severe corrosivity (H314), the more stringent "Danger" classification should always be assumed.

Toxicological Insights

Beyond the immediate GHS classifications, it is crucial to understand the broader toxicological context for the chemical classes to which this compound belongs: aromatic nitro compounds and aldehydes.

- **Corrosivity (H314):** This is the most acute and immediate danger. The chemical can cause irreversible damage to skin and eyes upon contact. This necessitates the use of robust personal protective equipment (PPE), including a face shield and appropriate chemical-resistant gloves.
- **General Aldehyde Hazards:** Aldehydes as a class are known irritants to the skin, eyes, and mucous membranes. Inhalation can lead to coughing and respiratory distress.
- **Aromatic Nitro Compound Systemic Effects:** Should absorption occur, aromatic nitro compounds can induce methaemoglobinaemia. This condition impairs the ability of red blood cells to transport oxygen, leading to symptoms such as headache, dizziness, cyanosis (a bluish discoloration of the skin), cardiac dysrhythmias, and a drop in blood pressure[8]. While this is a general class effect, it underscores the importance of preventing systemic exposure.

Section 3: Proactive Risk Management and Handling Protocols

A proactive safety culture is built on established protocols that are both understood and consistently practiced. The following sections detail the necessary controls and procedures for handling **2,3-Dichloro-6-nitrobenzaldehyde**.

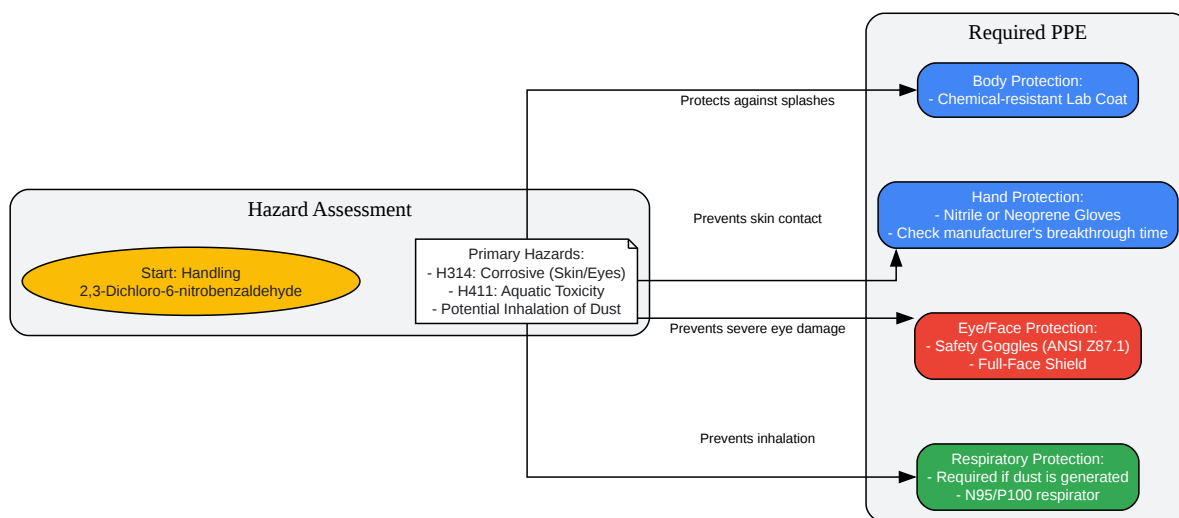
Engineering Controls: The First Line of Defense

Personal protective equipment is the last line of defense; the first is always engineering controls.

- **Chemical Fume Hood:** All manipulations of **2,3-Dichloro-6-nitrobenzaldehyde**, including weighing, dispensing, and reaction setup, must be performed inside a certified chemical fume hood. This is critical to prevent inhalation of any dust particles and to contain potential spills.
- **Ventilation:** The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and exhausted.
- **Safety Stations:** An operational safety shower and eyewash station must be located in immediate proximity to the handling area.

Personal Protective Equipment (PPE) Selection Workflow

The choice of PPE is not arbitrary; it is a direct response to the specific hazards posed by the chemical. The following workflow ensures a self-validating system for PPE selection.



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Caption: PPE selection workflow based on hazard assessment.

Protocol: Weighing and Dispensing Solid 2,3-Dichloro-6-nitrobenzaldehyde

This protocol is designed to minimize exposure and prevent contamination.

- Preparation:
 - Don all required PPE as determined by the workflow above (lab coat, safety goggles, face shield, chemical-resistant gloves).
 - Ensure the chemical fume hood sash is at the appropriate working height.

- Decontaminate the work surface and the analytical balance within the fume hood.
- Place a labeled, tared weigh boat or reaction vessel on the balance.
- Dispensing:
 - Retrieve the stock bottle from its designated storage location (see Section 4).
 - Open the container slowly inside the fume hood to avoid creating airborne dust.
 - Use a clean, dedicated spatula to carefully transfer the desired amount of solid to the weigh boat. Causality Note: Avoid scooping aggressively or dropping the solid from a height, as this increases the generation of fine dust particles that are easily inhaled.
 - Securely close the stock bottle immediately after dispensing.
- Cleanup:
 - Carefully clean the spatula with a solvent-moistened wipe (e.g., ethanol or isopropanol), disposing of the wipe in the designated solid hazardous waste container.
 - Wipe down the work surface and any potentially contaminated areas.
 - Remove gloves using the proper technique (skin-to-skin, glove-to-glove) and dispose of them in the solid hazardous waste.
 - Wash hands thoroughly with soap and water after the procedure is complete.

Section 4: Chemical Stability and Storage

Proper storage is essential for maintaining the chemical's integrity and preventing hazardous situations.

Parameter	Recommendation	Rationale
Temperature	2-8°C (Refrigerator)	Slows potential degradation pathways.
Atmosphere	Under inert atmosphere (e.g., Argon, Nitrogen)	The compound is listed as hygroscopic; inert gas prevents moisture uptake and potential reaction.[7]
Container	Tightly closed, original supplier bottle	Prevents contamination and release into the environment. [8][10]
Location	Well-ventilated, designated chemical storage area	Ensures containment in case of a leak and separates it from incompatible materials.

Hazardous Incompatibilities

To prevent uncontrolled reactions, **2,3-Dichloro-6-nitrobenzaldehyde** should be stored separately from:

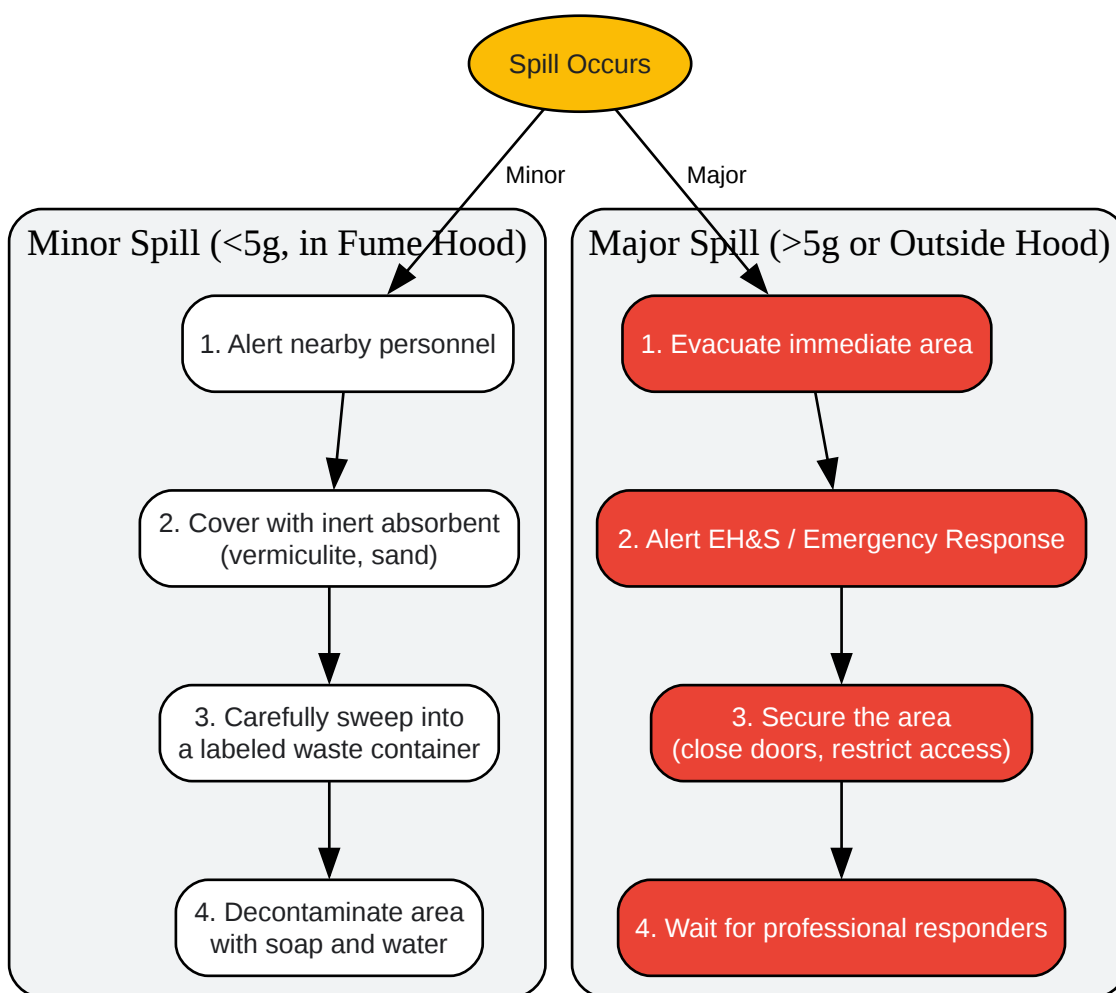
- Strong Oxidizing Agents: Can lead to vigorous or explosive reactions.
- Strong Reducing Agents: May react exothermically with the nitro group.
- Strong Bases and Acids: Can catalyze unwanted side reactions or degradation.[11]

Section 5: Emergency Response Protocols

Preparedness is the key to mitigating the impact of an accidental release or exposure.

Spill Response Decision Tree

The appropriate response to a spill depends on its scale and location.



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